

Technical Support Center: Reactive Red 180 Stock Solutions

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Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Reactive Red 180** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Reactive Red 180** stock solutions?

A1: For high concentration stock solutions, Dimethyl Sulfoxide (DMSO) is recommended. **Reactive Red 180** is soluble in DMSO at a concentration of 100 mg/mL, though this may require sonication to fully dissolve. For aqueous solutions, the solubility in water is approximately 50 g/L.

Q2: What type of filter membrane should I use for filtering **Reactive Red 180** stock solutions?

A2: The choice of filter membrane is critical to prevent adsorption of the dye and ensure chemical compatibility. For aqueous solutions, hydrophilic membranes such as Polyethersulfone (PES) or Nylon are suitable. For solutions in organic solvents like DMSO, a Regenerated Cellulose (RC) membrane is ideal. It is advisable to avoid cellulose-based filters as they may adsorb the dye.

Q3: What is the recommended filter pore size for sterile filtering my **Reactive Red 180** stock solution?

A3: For sterile filtration of stock solutions, a 0.22 μm pore size is recommended to effectively remove most bacteria.^{[1][2]} For general clarification to remove particulates, a 0.45 μm pore size is sufficient.^{[1][2][3]}

Q4: My **Reactive Red 180** solution is difficult to dissolve. What can I do?

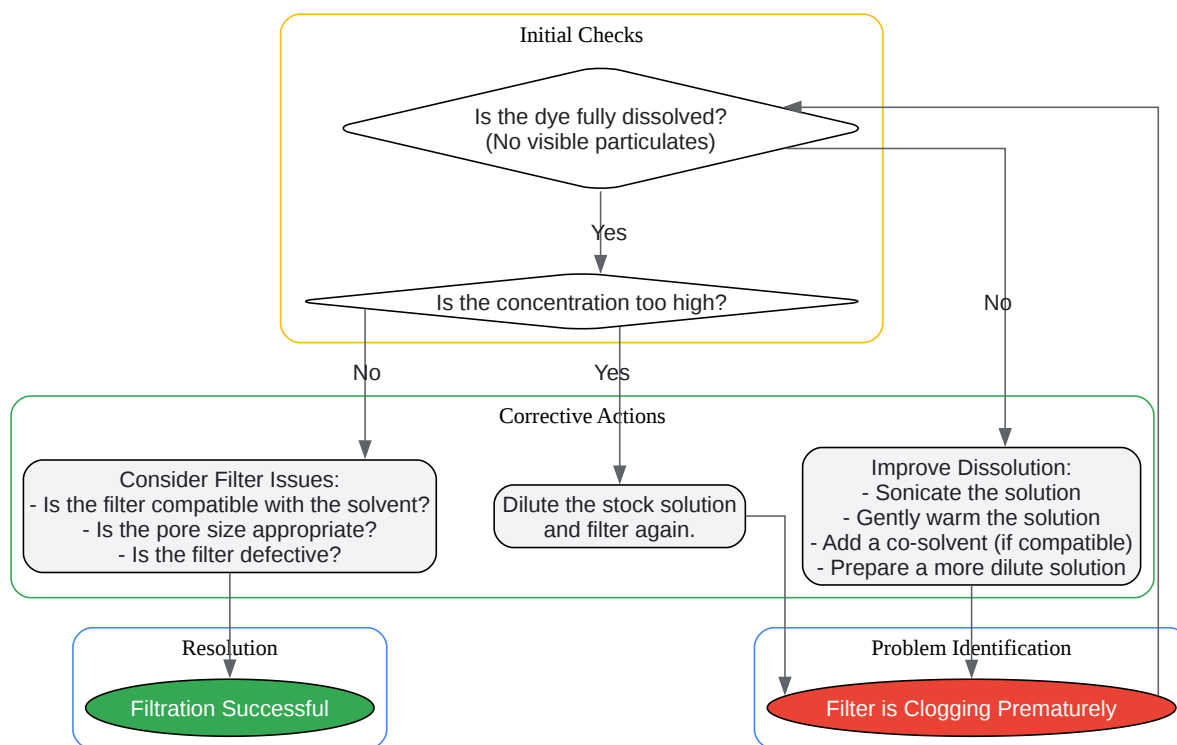
A4: Some reactive dyes can be challenging to dissolve. Using warm water and creating a paste with the dye powder before adding the bulk of the solvent can aid dissolution.^[4] For particularly stubborn solutions, adding urea to the warm water can help create a lump-free and smooth dye paste.^{[4][5]} Sonication is also an effective method, especially for high concentrations in DMSO.

Troubleshooting Guide

Issue: The filter is clogging quickly when I try to filter my **Reactive Red 180** stock solution.

This is a common issue that can arise from several factors. Follow the troubleshooting workflow below to identify and resolve the problem.

Troubleshooting Flowchart



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Caption: Troubleshooting workflow for premature filter clogging.

Experimental Protocols

Protocol for Preparation and Filtration of a 10 mg/mL Reactive Red 180 Stock Solution in Water

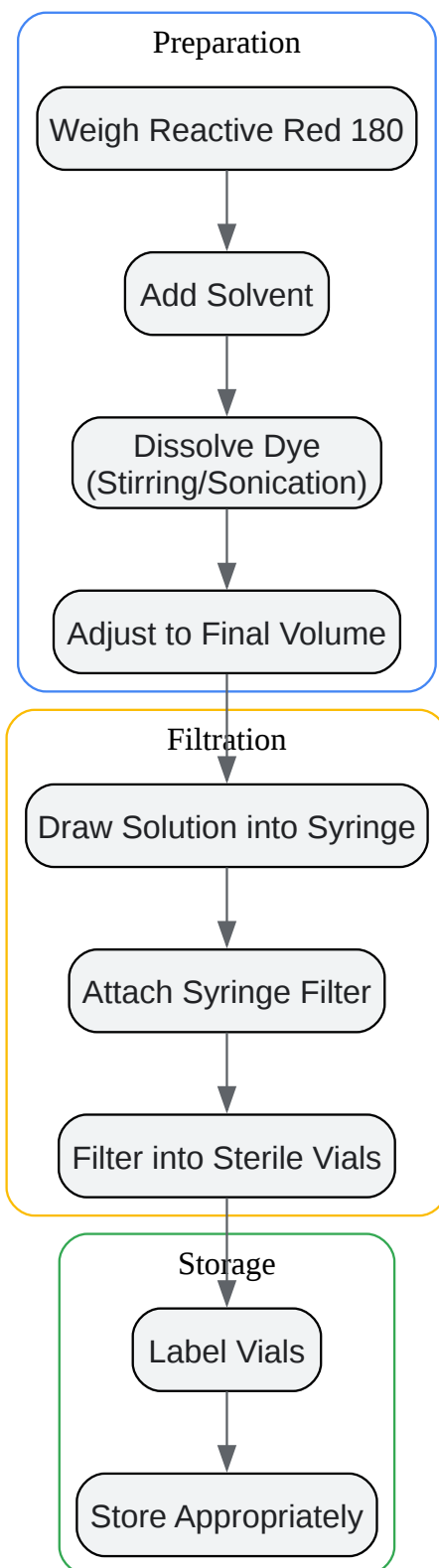
Materials:

- **Reactive Red 180** powder
- Ultrapure water
- 50 mL sterile conical tube
- Magnetic stirrer and stir bar
- Sterile syringe (10-20 mL)
- Sterile syringe filter (e.g., 0.22 μm PES or Nylon membrane)
- Sterile storage vials

Methodology:

- Weigh out 500 mg of **Reactive Red 180** powder and transfer it to the 50 mL conical tube.
- Add approximately 40 mL of ultrapure water to the tube.
- Place a sterile magnetic stir bar in the tube and place it on a magnetic stirrer.
- Stir the solution at room temperature until the dye is completely dissolved. Gentle warming (e.g., to 30-40°C) can be applied to aid dissolution.
- Once fully dissolved, bring the final volume to 50 mL with ultrapure water and mix thoroughly.
- Draw the solution into the sterile syringe.
- Attach the sterile syringe filter to the syringe.
- Filter the solution directly into sterile storage vials.
- Label the vials with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution as recommended by the manufacturer.

Experimental Workflow Diagram



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Caption: Experimental workflow for stock solution preparation.

Data Presentation

Solvent	Solubility	Notes
DMSO	100 mg/mL	May require sonication.
Water	50 g/L (50 mg/mL)	

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